

# Phenylmercury 2-ethylhexanoate CAS number 13302-00-6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenylmercury 2-ethylhexanoate

Cat. No.: B078177

[Get Quote](#)

## Phenylmercury 2-ethylhexanoate: A Technical Guide

CAS Number: 13302-00-6

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Phenylmercury 2-ethylhexanoate** is an organomercury compound that has historically seen use as a biocide, fungicide, and catalyst.[1][2] Due to the inherent toxicity of organomercury compounds, its applications are now highly regulated and have diminished in many regions.[3] [4] This technical guide provides a comprehensive overview of **Phenylmercury 2-ethylhexanoate**, focusing on its chemical properties, synthesis, applications, and toxicological profile. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound or its derivatives in legacy products or require an understanding of its properties for toxicological studies.

### Chemical and Physical Properties

**Phenylmercury 2-ethylhexanoate** is a white to pale yellow solid.[2] It is characterized by a phenyl group and a 2-ethylhexanoate group covalently bonded to a mercury atom.

Property	Value	Reference
Molecular Formula	C14H20HgO2	[2]
Molecular Weight	420.90 g/mol	[1]
Appearance	White to pale yellow solid	[2]
Synonyms	Phenylmercuric 2-ethylhexanoate, (2-Ethylhexanoato-κO)phenylmercury, Phenylmercuric octoate	[2]

## Synthesis

The synthesis of **Phenylmercury 2-ethylhexanoate** typically involves the reaction of a phenylmercury salt with 2-ethylhexanoic acid. A common laboratory-scale synthesis is the reaction of phenylmercuric acetate with 2-ethylhexanoic acid.

## Experimental Protocol: Synthesis from Phenylmercuric Acetate

Objective: To synthesize **Phenylmercury 2-ethylhexanoate** via ligand exchange from phenylmercuric acetate.

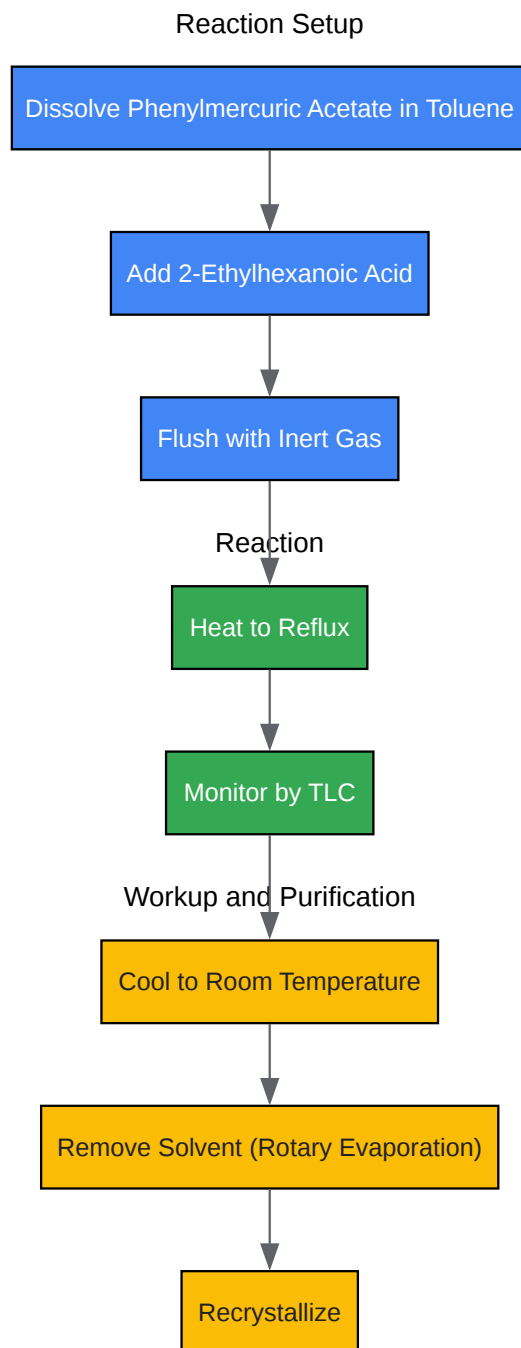
Materials:

- Phenylmercuric acetate
- 2-Ethylhexanoic acid
- Toluene (or another suitable inert solvent)
- Inert gas (Nitrogen or Argon)
- Reaction vessel with reflux condenser and magnetic stirrer
- Heating mantle

#### Methodology:

- In a clean, dry reaction vessel, dissolve phenylmercuric acetate in a minimal amount of toluene.
- Add a stoichiometric equivalent of 2-ethylhexanoic acid to the solution.
- Flush the reaction vessel with an inert gas (e.g., nitrogen) to prevent oxidation.
- Heat the mixture to reflux with continuous stirring.
- Maintain the reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The solvent is then removed under reduced pressure (rotary evaporation).
- The resulting crude **Phenylmercury 2-ethylhexanoate** can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

## Synthesis Workflow of Phenylmercury 2-ethylhexanoate

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Phenylmercury 2-ethylhexanoate**.

## Applications

The primary applications of **Phenylmercury 2-ethylhexanoate** have been as a:

- **Catalyst:** It has been used as a catalyst in the production of polyurethane elastomers and coatings.[3][4] The mercury center is believed to coordinate with the reactants, facilitating the polymerization process.
- **Biocide and Fungicide:** Due to its toxicity to a broad range of microorganisms, it has been incorporated into paints, coatings, and other materials to prevent fungal and bacterial growth.[2]

## Toxicology and Biological Effects

It is crucial to note that **Phenylmercury 2-ethylhexanoate** is a highly toxic compound. Extreme caution should be exercised when handling this substance.

The toxicity of **Phenylmercury 2-ethylhexanoate** is primarily attributed to the presence of the organomercury cation, phenylmercury. Organomercury compounds are more toxic than inorganic mercury salts.[1]

- **Mechanism of Toxicity:** The primary mechanism of toxicity for organomercury compounds involves their high affinity for sulfhydryl groups in proteins and enzymes. Binding to these groups can disrupt a wide range of cellular processes. Phenylmercury compounds are metabolized in the body to inorganic mercury, which can also exert toxic effects.
- **Toxicokinetics:** Phenylmercury compounds are well-absorbed through the gastrointestinal tract, skin, and respiratory system. They can cross the blood-brain barrier and the placenta. Excretion is primarily through the feces.
- **Health Effects:** Acute and chronic exposure to phenylmercury compounds can lead to severe health effects, including:
  - Neurotoxicity (e.g., tremors, memory loss, cognitive impairment)
  - Nephrotoxicity (kidney damage)
  - Dermatitis and skin sensitization

- Reproductive and developmental toxicity

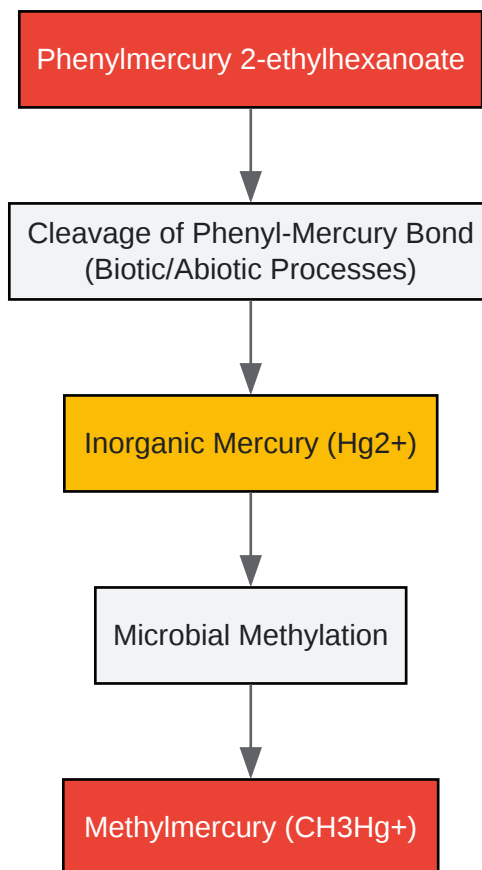
## Signaling Pathways

There is a lack of specific research detailing the interaction of **Phenylmercury 2-ethylhexanoate** with defined signaling pathways in the context of drug action or development. The broad and non-specific mechanism of toxicity, primarily through sulfhydryl group binding, disrupts multiple cellular functions rather than modulating a specific signaling cascade. Research has focused on its toxicological profile rather than its potential as a modulator of specific pathways.

## Environmental Fate and Degradation

**Phenylmercury 2-ethylhexanoate**, like other organomercury compounds, is a significant environmental pollutant. It can be degraded in the environment through biotic and abiotic processes. A proposed degradation pathway involves the cleavage of the phenyl-mercury bond, leading to the formation of inorganic mercury, which can then be methylated by microorganisms to the highly bioaccumulative and toxic methylmercury.

## Environmental Degradation Pathway



[Click to download full resolution via product page](#)

Caption: Proposed environmental degradation pathway.

## Safety and Handling

Due to its high toxicity, **Phenylmercury 2-ethylhexanoate** must be handled with extreme care in a controlled laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles.

- Ventilation: Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- Disposal: Dispose of waste containing **Phenylmercury 2-ethylhexanoate** as hazardous waste in accordance with local, state, and federal regulations.

## Conclusion

**Phenylmercury 2-ethylhexanoate** is a highly toxic organomercury compound with historical applications as a catalyst and biocide. While its use is now restricted due to its significant health and environmental risks, an understanding of its properties remains important for toxicological research and the assessment of legacy materials. The lack of specific signaling pathway interactions underscores its nature as a broad-spectrum toxin rather than a targeted therapeutic or research agent. Researchers and professionals must adhere to strict safety protocols when handling this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenylmercury 2-ethylhexanoate | 13302-00-6 | Benchchem [benchchem.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. hsa.ie [hsa.ie]
- 4. REACH Annex XVII Restriction on Phenylmercury Compounds | SGS [sgs.com]
- To cite this document: BenchChem. [Phenylmercury 2-ethylhexanoate CAS number 13302-00-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078177#phenylmercury-2-ethylhexanoate-cas-number-13302-00-6]

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)